

Application Notes and Protocols: N-Methyl-N-phenylthiocarbamoyl Chloride Functional Group Compatibility

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Compound of Interest

Compound Name: *N-Methyl-N-phenylthiocarbamoyl chloride*

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These application notes provide a detailed overview of the functional group compatibility of **N-Methyl-N-phenylthiocarbamoyl chloride**, a versatile reagent for the introduction of the N-methyl-N-phenylthiocarbamoyl moiety. This functional group is of interest in medicinal chemistry and agrochemistry for the synthesis of biologically active compounds. The following sections detail its reactivity towards common functional groups, providing experimental protocols and summarizing available quantitative data.

Introduction

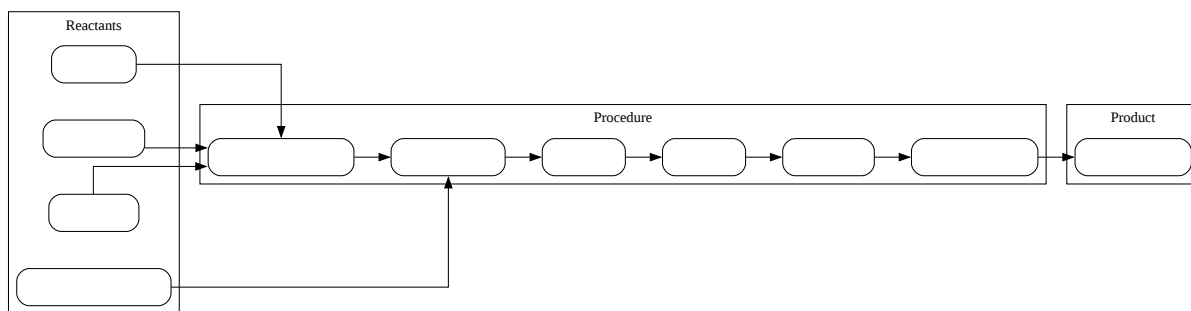
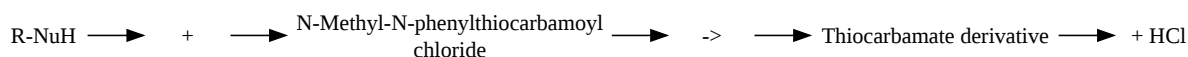
N-Methyl-N-phenylthiocarbamoyl chloride is an electrophilic reagent that readily reacts with various nucleophiles. Its reactivity is centered at the electrophilic thiocarbonyl carbon. The phenyl and methyl substituents on the nitrogen atom influence the steric and electronic properties of the reagent, affecting its reactivity and the stability of the resulting thiocarbamate products. Understanding the compatibility of this reagent with a wide range of functional groups is crucial for its effective application in complex molecule synthesis.

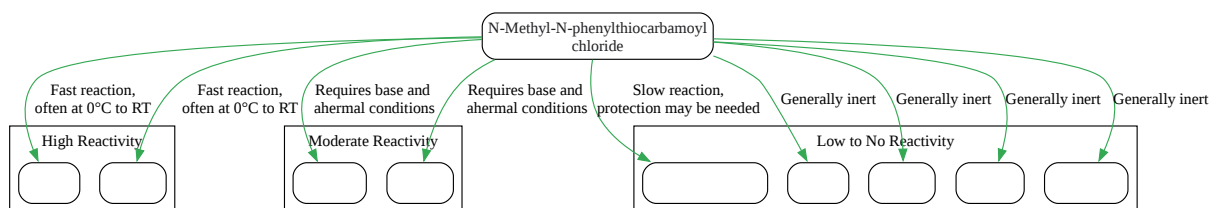
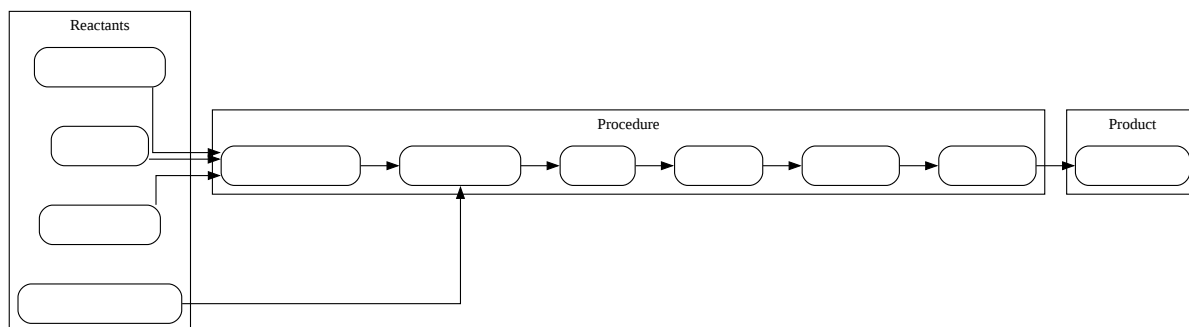
General Reactivity and Stability

N-Methyl-N-phenylthiocarbamoyl chloride is a moisture-sensitive solid. It should be handled under anhydrous conditions to prevent hydrolysis to N-methylaniline, hydrochloric acid, and carbonyl sulfide. It is generally stable under anhydrous, neutral, or acidic conditions at room temperature but will react with nucleophiles, especially in the presence of a base.

Compatibility with Nucleophilic Functional Groups

The primary mode of reaction for **N-Methyl-N-phenylthiocarbamoyl chloride** is nucleophilic acyl substitution at the thiocarbonyl carbon. The general reaction scheme is as follows:





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